

Technical Profile: Physical Characterization of CAS 522622-95-3

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [3-(Methoxymethyl)phenyl]methanol

CAS No.: 522622-95-3

Cat. No.: B3022794

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Executive Summary: Identity & Core Properties

CAS 522622-95-3 corresponds to **[3-(Methoxymethyl)phenyl]methanol**, a bifunctional benzene derivative containing both a primary benzyl alcohol and a benzyl methyl ether.^[1] It serves as a critical building block in medicinal chemistry, particularly for installing the 3-(methoxymethyl)phenyl moiety in kinase inhibitors and other small-molecule therapeutics.^{[1][2]}^[3]

Property	Data / Specification
Chemical Name	[3-(Methoxymethyl)phenyl]methanol
Synonyms	3-(Methoxymethyl)benzyl alcohol; 1-Hydroxymethyl-3-(methoxymethyl)benzene
Molecular Formula	C ₉ H ₁₂ O ₂
Molecular Weight	152.19 g/mol
Physical State	Liquid (at Standard Ambient Temperature & Pressure)
Appearance	Colorless to pale yellow oil
Solubility	Soluble in DCM, Methanol, DMSO; sparingly soluble in water

Physical Appearance and Phase Behavior

Macroscopic Appearance

At standard laboratory conditions (25°C, 1 atm), CAS 522622-95-3 presents as a viscous, colorless to pale yellow liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- **Color Variance:** High-purity (>98%) samples are typically colorless.[\[2\]](#)[\[3\]](#)[\[4\]](#) A yellow tint indicates oxidative degradation (formation of conjugated aldehydes/quinones) or trace solvent impurities.
- **Viscosity:** The presence of the hydroxyl (-OH) group facilitates intermolecular hydrogen bonding, resulting in a viscosity higher than that of the corresponding dimethyl ether (1,3-bis(methoxymethyl)benzene) but lower than the diol precursor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Melting Point Analysis

Unlike its precursor 1,3-benzenedimethanol, which is a crystalline solid (MP: ~57°C), CAS 522622-95-3 is a liquid at room temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- **Observed Melting Point:** < 20°C (Liquid at ambient)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Theoretical Basis: The methylation of one hydroxyl group disrupts the extensive hydrogen-bonding network found in the parent diol.^{[1][2][3][4]} Furthermore, the asymmetry introduced by the ether/alcohol substitution pattern prevents efficient crystal packing, significantly depressing the freezing point.

Comparative Phase Behavior (Structure-Property Relationship)

The following table illustrates the impact of functional group modification on the melting point of 1,3-disubstituted benzene derivatives:

Compound	Structure	Melting Point	State (25°C)
1,3-Benzenedimethanol	Ar-(CH ₂ OH) ₂	57–60 °C	Solid
CAS 522622-95-3	Ar-(CH ₂ OH)(CH ₂ OMe)	< 20 °C	Liquid
1,3-Bis(methoxymethyl)benzene	Ar-(CH ₂ OMe) ₂	< 0 °C	Liquid

Note: The transition from Diol → Mono-ether → Di-ether progressively lowers the melting point due to the loss of hydrogen bond donors.^{[1][2][3][4]}

Experimental Protocols for Characterization

To rigorously validate the identity and purity of CAS 522622-95-3, the following analytical workflows are recommended. These protocols prioritize the detection of common impurities such as the oxidized aldehyde or the over-methylated byproduct.

Purity Determination via HPLC-UV^{[1][2][3][5]}

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 µm, 4.6 x 150 mm).^{[2][3]}
- Mobile Phase:
 - A: 0.1% Trifluoroacetic acid (TFA) in Water.
 - B: Acetonitrile (ACN).

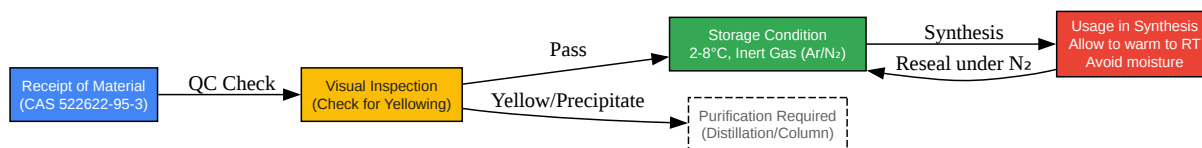
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 210 nm (benzyl absorption) and 254 nm.
- Expected Retention: The target alcohol will elute after the more polar diol impurities but before the less polar bis-ether or aldehyde derivatives.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Structural Verification (NMR)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

- ^1H NMR (400 MHz, CDCl_3):
 - δ 7.2–7.4 ppm (m, 4H): Aromatic protons.
 - δ 4.68 ppm (s, 2H): Benzylic methylene attached to -OH ($\text{Ar-CH}_2\text{-OH}$).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - δ 4.45 ppm (s, 2H): Benzylic methylene attached to -OMe ($\text{Ar-CH}_2\text{-OMe}$).[\[1\]](#)[\[4\]](#)
 - δ 3.38 ppm (s, 3H): Methoxy group ($-\text{OCH}_3$).[\[1\]](#)[\[4\]](#)
 - Diagnostic Key: The distinct chemical shifts of the two benzylic methylene singlets confirm the asymmetry of the molecule.

Handling & Stability Workflow

CAS 522622-95-3 is susceptible to oxidation at the benzylic alcohol position.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Proper storage is critical to maintain the "colorless" appearance and purity.



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Figure 1: Recommended handling and storage workflow to prevent oxidative degradation.

Stability Considerations

- Oxidation: The primary alcohol group can slowly oxidize to 3-(methoxymethyl)benzaldehyde upon exposure to air, turning the liquid yellow.[1][2][3][4]
- Hygroscopicity: As a benzyl alcohol, it may absorb atmospheric moisture. Store under nitrogen or argon.
- Cold Chain: Suppliers often ship this reagent under cold-chain conditions to prevent thermal degradation, although it is stable at room temperature for short periods.[1][2][3][4]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12067857, **[3-(Methoxymethyl)phenyl]methanol**. Retrieved from [\[Link\]](#)[2][3]
- U.S. Environmental Protection Agency (2025). CompTox Chemicals Dashboard: **[3-(methoxymethyl)phenyl]methanol** (DTXSID60476909).[5] Retrieved from [\[Link\]](#)[1][2][3]

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Sources

- 1. 935-04-6|((Vinyloxy)methyl)benzene|BLD Pharm [\[bldpharm.com\]](#)
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